

Application Notes and Protocols: DV-7028 Hydrochloride

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Compound of Interest

Compound Name: DV-7028 hydrochloride

Cat. No.: B15616708

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Abstract

DV-7028 hydrochloride is a potent and selective antagonist of the 5-hydroxytryptamine 2A (5-HT_{2A}) receptor, with a K_i value of 22 nM for 5-HT₂ receptors.^{[1][2]} It demonstrates no significant affinity for 5-HT_{1A}, 5-HT_{1B}, or 5-HT_{1D} receptors.^[1] Its biological activity includes the inhibition of collagen-induced serotonin secretion and platelet aggregation, and it has been shown to inhibit arterial thrombus formation in rat models.^{[1][3]} These application notes provide detailed information on the storage, stability, and handling of **DV-7028 hydrochloride** to ensure its integrity for research purposes.

Physicochemical Properties

Property	Value	Reference
Molecular Weight	436.91 g/mol	[1]
Molecular Formula	C ₂₁ H ₂₅ FN ₄ O ₃ ·HCl	[1]
CAS Number	133364-62-2	[1]
Purity	≥99%	[1]
Solubility	Soluble to 10 mM in water with gentle warming. Soluble to 10 mM in DMSO with gentle warming.	[1]

Storage and Stability

Proper storage of **DV-7028 hydrochloride** is crucial to maintain its chemical integrity and biological activity. There are some discrepancies in the recommended storage temperatures from different suppliers. A conservative approach is recommended to ensure long-term stability.

Table 2.1: Recommended Storage Conditions

Condition	Temperature	Duration	Recommendation
Short-term Storage	Room Temperature (RT)	Weeks	Store in a desiccator. [1]
Short to Mid-term Storage	-4°C	1-2 weeks	For prepared solutions or frequent use.
Long-term Storage	-20°C	1-2 years	Recommended for the solid compound.[4]

Key Stability Considerations:

- **Hygroscopicity:** As a hydrochloride salt, DV-7028 may be hygroscopic. It is essential to store it in a desiccated environment to prevent degradation from moisture.

- **Light Sensitivity:** While specific data is unavailable, it is good practice to protect the compound from light by storing it in an amber vial or a dark location.
- **Solution Stability:** Solutions of **DV-7028 hydrochloride** should be prepared fresh for optimal results. If storage of solutions is necessary, they should be aliquoted and stored at -20°C or lower to minimize freeze-thaw cycles. The stability of the compound in various solvents over time has not been extensively reported.

Handling and Safety Precautions

DV-7028 hydrochloride is intended for laboratory research use only. Standard laboratory safety protocols should be followed when handling this compound.

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including a lab coat, safety glasses, and gloves.
- **Ventilation:** Handle the compound in a well-ventilated area or a chemical fume hood to avoid inhalation of any dust particles.
- **Spills:** In case of a spill, avoid generating dust. Clean the area with an appropriate solvent and dispose of the waste according to institutional guidelines.
- **Disposal:** Dispose of unused compound and waste materials in accordance with local, state, and federal regulations.

Experimental Protocols

4.1. Preparation of Stock Solutions

- Equilibrate the vial of **DV-7028 hydrochloride** to room temperature before opening to prevent condensation.
- Weigh the desired amount of the compound using an analytical balance.
- Add the appropriate solvent (e.g., water or DMSO) to the desired concentration.
- If necessary, gently warm the solution to aid in dissolution.^[1]

- Vortex or sonicate briefly to ensure complete dissolution.
- For long-term storage, filter-sterilize the solution and store in aliquots at -20°C.

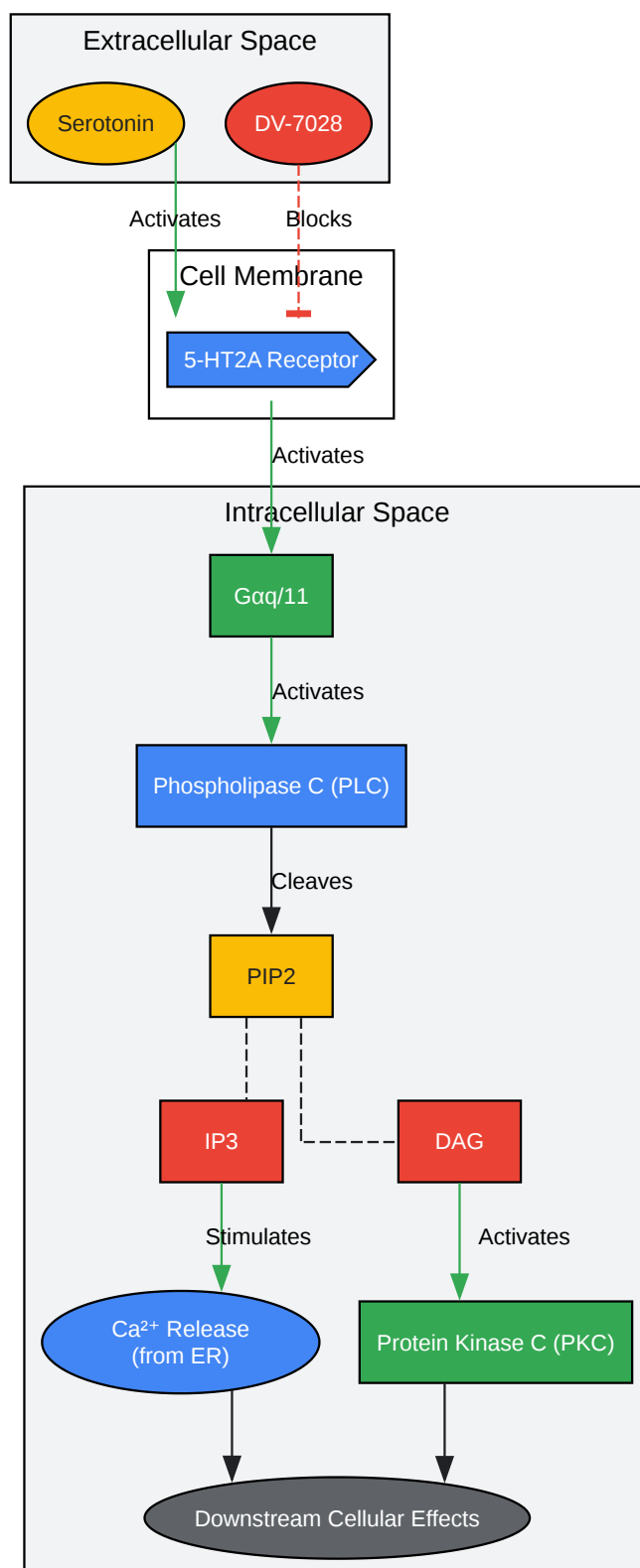
4.2. Protocol for Assessing Compound Stability (Example)

This protocol provides a general framework for assessing the stability of **DV-7028 hydrochloride** under various conditions.

- **Sample Preparation:** Prepare multiple identical aliquots of a known concentration of **DV-7028 hydrochloride** in the desired solvent.
- **Storage Conditions:** Store the aliquots under different conditions to be tested (e.g., room temperature, 4°C, -20°C, exposure to light, exposure to air).
- **Time Points:** At designated time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), retrieve an aliquot from each storage condition.
- **Analysis:** Analyze the purity and concentration of **DV-7028 hydrochloride** in each aliquot using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).
- **Data Evaluation:** Compare the results from the different storage conditions and time points to the initial (time 0) sample to determine the extent of degradation.

Signaling Pathway

DV-7028 hydrochloride acts as a selective antagonist at the 5-HT_{2A} receptor. This receptor is a G-protein coupled receptor (GPCR) that, upon activation by its endogenous ligand serotonin (5-HT), primarily couples to G α_q to initiate a signaling cascade.



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Figure 1. Simplified 5-HT2A receptor signaling pathway.

Conclusion

DV-7028 hydrochloride is a valuable research tool for studying the 5-HT_{2A} receptor. Adherence to the storage, handling, and experimental guidelines outlined in these application notes will help to ensure the reliability and reproducibility of experimental results. Due to conflicting information on optimal long-term storage, it is recommended to store the solid compound at -20°C in a desiccated, dark environment.

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